

The Antimicrobial Spectrum of Gigasept®: A Technical Guide

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Compound of Interest

Compound Name: *Gigasept*

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This in-depth technical guide provides a comprehensive overview of the antimicrobial spectrum of the **Gigasept®** family of disinfectants. The following sections detail the quantitative antimicrobial efficacy, the experimental protocols used for validation, and the mechanisms of action for various **Gigasept®** formulations.

Quantitative Antimicrobial Efficacy

The **Gigasept®** product line exhibits a broad spectrum of activity against bacteria, mycobacteria, yeasts, fungi, viruses, and spores. The efficacy is determined by the specific formulation, concentration, and contact time. The following tables summarize the quantitative data for several **Gigasept®** products based on European Norm (EN) standards.

Gigasept® FF (new)

Active Ingredient: Succinic dialdehyde

Efficacy	Test Standard(s)	Concentration	Contact Time
Bactericidal	EN 13727, EN 14561	5%	15 min
4%	30 min		
2%	60 min		
Yeasticidal	EN 13624, EN 14562	5%	15 min
4%	30 min		
2%	60 min		
Tuberculocidal	EN 14348, EN 14563	5%	15 min
4%	30 min		
2%	60 min		
Mycobactericidal	EN 14348, EN 14563	7%	15 min
5%	30 min		
3%	60 min		
Virucidal (enveloped viruses incl. HIV, HBV, HCV)	EN 14476, EN 17111	1%	15 min
Virucidal	EN 14476, EN 17111	6%	60 min
Fungicidal	EN 13624, EN 14562	6%	60 min
Sporicidal (C. difficile)	EN 17126	6%	8 hours

Gigasept® instru AF

Active Ingredients: Cocospropylene diamineguanidine diacetate, Phenoxypropanols, Benzalkoniumchloride.[1]

Efficacy	Test Standard(s)	Concentration	Contact Time
Bactericidal	EN 13727, EN 14561	3%	15 min
2%	30 min		
1.5%	60 min		
Yeastocidal	EN 13624, EN 14562	3%	15 min
2%	30 min		
1.5%	60 min		
Mycobactericidal	EN 14348, EN 14563	3%	15 min
2%	30 min		
1.5%	60 min		
Virucidal (enveloped viruses incl. HIV, HBV, HCV)	EN 14476, EN 17111	1%	10 min
Adenovirus	-	3%	60 min
Polyoma SV40	-	3%	60 min
Ultrasonic Bath (Bactericidal, Yeastocidal, Mycobactericidal)	-	3%	5 min

Gigasept® AF

Active Ingredients: Didecyldimethylammonium chloride, Phenoxypropanols, Aminoalkylglycine.

[2]

Efficacy	Concentration	Contact Time
Bacteria and Yeasts	4%	5 min
3%	15 min	
1.5%	30 min	
Enveloped viruses (incl. HIV, HBV, HCV)	0.5%	15 min
Adenovirus	4%	60 min
Papovavirus	4%	30 min
Rotavirus	0.25%	5 min
Ultrasonic Bath (Bacteria, Yeasts, enveloped viruses)	4%	10 min

Gigasept® granulate

Active Ingredients: Sodium percarbonate, Tetraacetylenediamine (TAED).[3]

Efficacy	Test Standard(s)	Concentration	Contact Time
Bactericidal	EN 13727, EN 14561	2%	5 min
1%	30 min		
Tuberculocidal	EN 14348, EN 14563	2%	15 min
1%	30 min		
Levurocidal	EN 13624, EN 14562	2%	5 min
1%	30 min		
Virucidal	EN 14476	2%	30 min
1%	60 min		
Sporicidal (Clostridium difficile)	EN 13704	2%	5 min
1%	15 min		
Sporicidal (Bacillus subtilis)	EN 13704	2%	15 min

Gigasept® OPA

Active Ingredient: Ortho-phthalaldehyde (OPA)

Efficacy	Temperature	Contact Time
High-Level Disinfection (Bacteria, Fungi, Viruses, Spores)	25°C	at least 5 minutes

Mechanisms of Action

The broad antimicrobial spectrum of the **Gigasept®** family is achieved through a variety of active ingredients that target different microbial structures and metabolic pathways.

Aldehyde-Based Formulations (Gigasept® FF, Gigasept® OPA)

- Succinic dialdehyde and Ortho-phthalaldehyde (OPA): These aldehydes exert their antimicrobial effect by interacting with the outer layers of microorganisms.[4] They form cross-links with primary amino groups in proteins and other biomolecules on the cell surface.[4][5] This cross-linking stabilizes the cell envelope, inhibits essential cellular functions, and can lead to cell death.[5] OPA, in particular, is noted for its rapid action and its ability to penetrate the outer layers of gram-negative bacteria.[5] Under alkaline conditions, the sporicidal effect of OPA is enhanced.[6]

Quaternary Ammonium Compound-Based Formulations (Gigasept® instru AF, Gigasept® AF)

- Didecyltrimethylammonium chloride (DDAC) and Benzalkonium Chloride: These are cationic surfactants that disrupt microbial cell membranes.[7][8] Their positively charged nitrogen atom interacts with the negatively charged phospholipids in the cell membrane, leading to a breakdown of the membrane's integrity.[7][9] This disruption causes the leakage of essential intracellular components, ultimately resulting in cell death.[7][10] These compounds are effective against a broad range of bacteria (both Gram-positive and Gram-negative), fungi, and enveloped viruses.[7][8][9]
- Phenoxypropanols: This active ingredient also contributes to the antimicrobial efficacy, although its specific mechanism is not as extensively detailed in the provided search results.

Oxidizing Agent-Based Formulations (Gigasept® granulate)

- Sodium Percarbonate and TAED (Tetraacetythylenediamine): In an aqueous solution, sodium percarbonate decomposes to produce hydrogen peroxide.[11] TAED acts as an activator, reacting with the hydrogen peroxide to form peracetic acid, a potent oxidizing agent.[11][12][13] Peracetic acid has a higher oxidation potential than hydrogen peroxide and is effective at lower temperatures.[12][14] It kills microorganisms, including bacteria, viruses, fungi, and spores, by oxidizing their cell components.[12][14]

Experimental Protocols (Based on European Norms)

The antimicrobial efficacy of **Gigasept®** products is validated using standardized European Norm (EN) test methods. These protocols are designed to simulate practical conditions and ensure the reliability and comparability of results.

Phase 2, Step 1: Quantitative Suspension Tests

These tests evaluate the efficacy of a disinfectant in suspension.

- **EN 13727: Bactericidal Activity:** This test assesses the ability of a product to reduce the number of viable bacteria.^{[15][16][17][18]} A sample of the disinfectant is added to a bacterial suspension with an interfering substance (simulating clean or dirty conditions).^{[16][19]} After a defined contact time and temperature, the bactericidal action is neutralized, and the surviving bacteria are counted.^[15] A log reduction of ≥ 5 is typically required for disinfectants.^[15]
- **EN 13624: Fungicidal and Yeasticidal Activity:** This standard follows a similar principle to EN 13727 but uses fungal or yeast strains as the test organisms.
- **EN 14476: Virucidal Activity:** This test evaluates the efficacy against specific viruses, including poliovirus, adenovirus, and murine norovirus for a "virucidal" claim.^{[20][21]} A suspension of the test virus is exposed to the disinfectant under defined conditions.^{[20][22]} After neutralization, the remaining viral infectivity is quantified using cell cultures.^[20] A log reduction of ≥ 4 (99.99%) in virus titer is required to pass.^[20]
- **EN 17126: Sporicidal Activity:** This standard assesses the efficacy of a disinfectant against bacterial spores, which are highly resistant. The methodology is similar to other suspension tests, but with specific considerations for handling and enumerating viable spores.

Phase 2, Step 2: Quantitative Carrier Tests

These tests simulate the disinfection of contaminated surfaces.

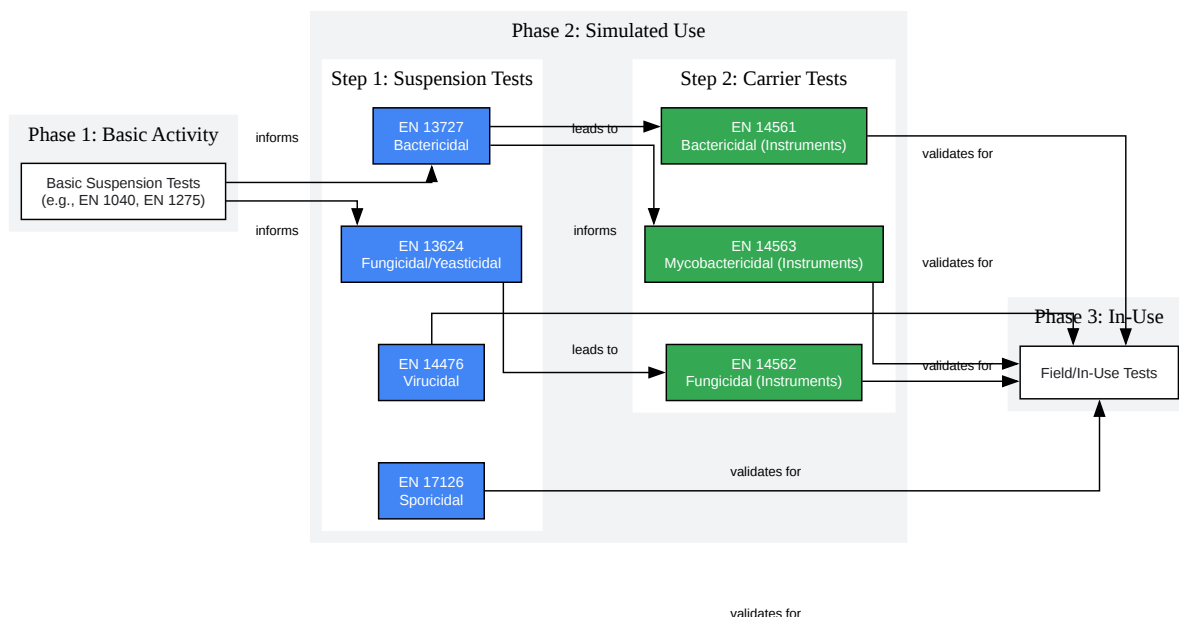
- **EN 14561: Bactericidal Activity for Instruments:** A bacterial suspension, mixed with an interfering substance, is dried onto a carrier (e.g., a glass slide).^[23] The carrier is then immersed in the disinfectant solution for a specified time.^[23] After neutralization, the

surviving bacteria are recovered and counted.[23] A log reduction of ≥ 5 is required for a pass.[23]

- EN 14562: Fungicidal and Yeastocidal Activity for Instruments: This test follows the same principle as EN 14561 but uses fungal or yeast strains.[24][25] A log reduction of ≥ 4 is required.[24][25]
- EN 14563: Mycobactericidal and Tuberculocidal Activity for Instruments: This standard is crucial for evaluating efficacy against mycobacteria, which have a waxy cell wall that makes them more resistant.[26] The test uses mycobacterial strains dried onto a carrier.[26][27] A log reduction of ≥ 4 is required to demonstrate efficacy.[26][27]

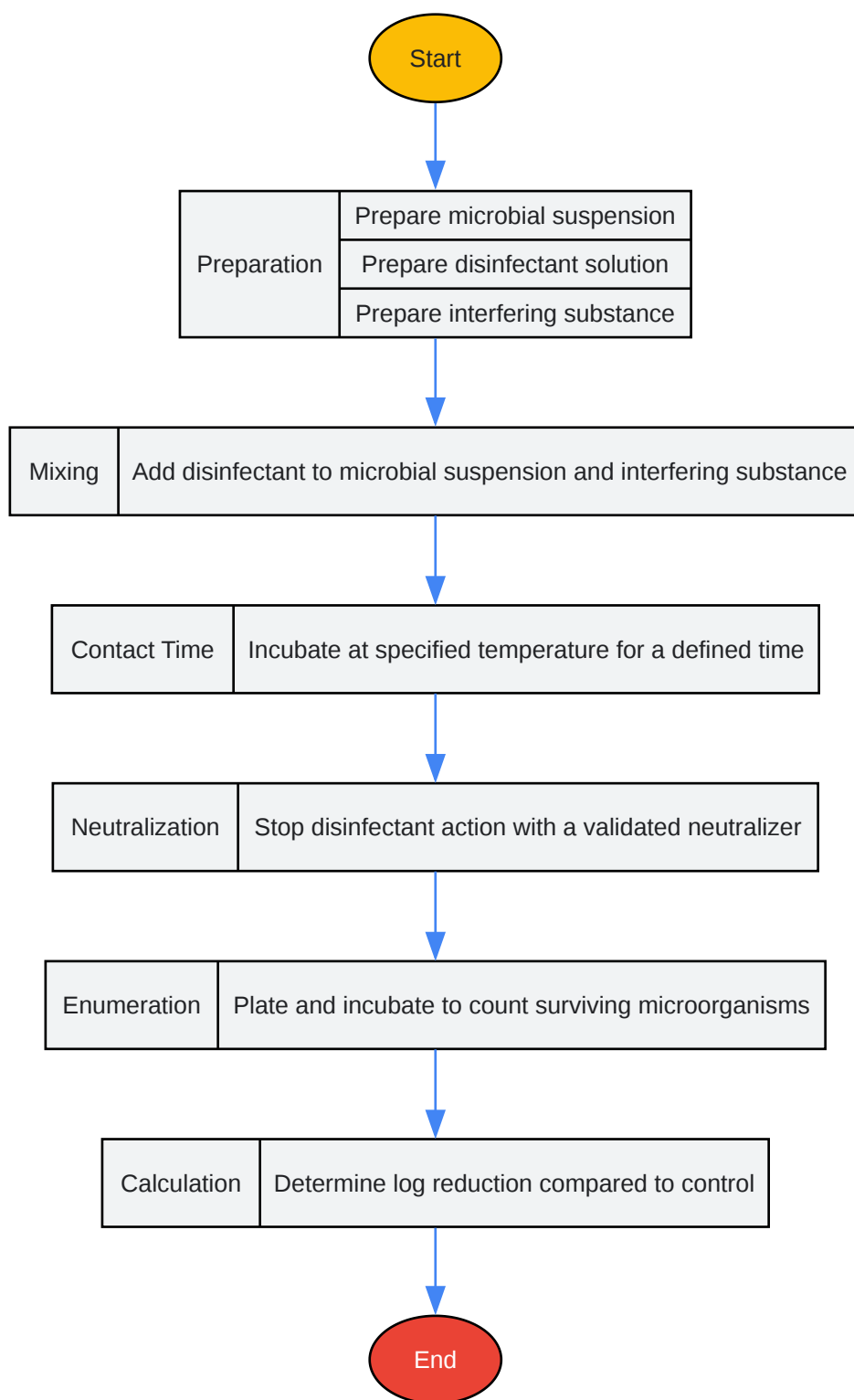
Visualized Workflows and Relationships

The following diagrams illustrate the logical flow of the experimental protocols and the relationships between different testing phases.



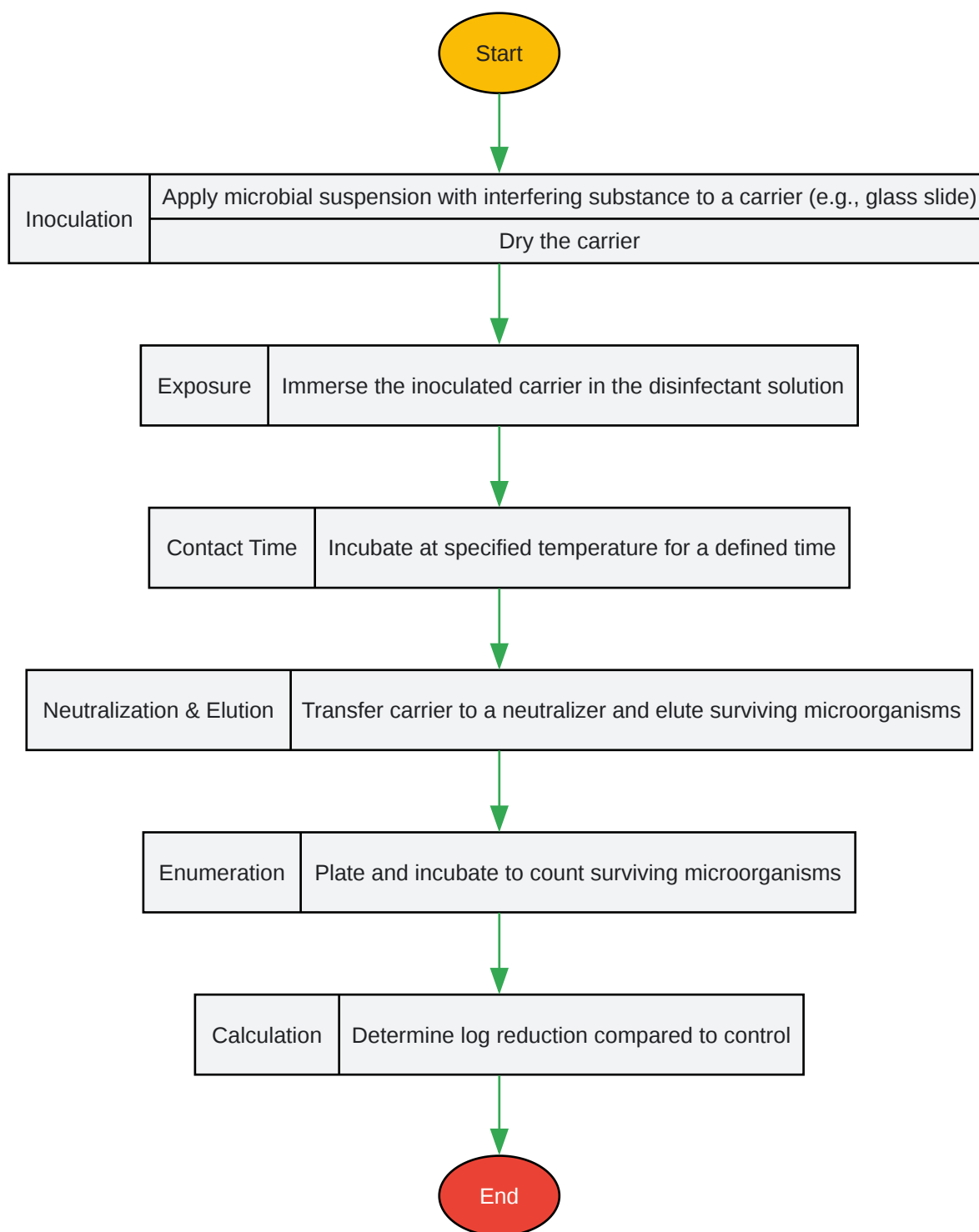
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Caption: European Norm disinfectant testing phases.



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Caption: Generalized workflow for EN quantitative suspension tests.



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Caption: Generalized workflow for EN quantitative carrier tests.

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